

A Comprehensive Guide to 3-(Dimethylamino)acrylonitrile: Nomenclature and Identification

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Compound of Interest

Compound Name: **3-(Dimethylamino)acrylonitrile**

Cat. No.: **B1336122**

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For researchers, scientists, and professionals in drug development, precise identification of chemical compounds is paramount. This document provides a detailed overview of the alternative names, synonyms, and key identifiers for the chemical compound **3-(Dimethylamino)acrylonitrile**.

While this compound is a valuable building block in organic synthesis, it is important to note that as a simple organic molecule, it does not possess inherent signaling pathways or complex biological activities that would necessitate detailed experimental protocols or pathway diagrams typical for drug candidates.^[1] Its utility lies in its chemical reactivity as an intermediate for creating more complex molecules.^[1]

Nomenclature and Synonyms

The compound known as **3-(Dimethylamino)acrylonitrile** is referred to by a variety of names in chemical literature and databases. Understanding these synonyms is crucial for comprehensive literature searches and accurate compound identification.

Type	Name
Systematic Name	3-(Dimethylamino)acrylonitrile
IUPAC Name	(E)-3-(dimethylamino)prop-2-enenitrile ^[2]
Alternative Names	3-(Dimethylamino)-2-propenenitrile ^{[3][4]}
3-(dimethylamino)prop-2-enenitrile ^[5]	
3-Dimethylaminoprop-2-enenitrile ^{[3][4]}	
N,N-Dimethylaminoacrylonitrile ^{[3][4]}	
β-(Dimethylamino)acrylonitrile ^{[3][4]}	
Dimethylaminoacrylonitrile ^{[6][7]}	
Other Synonyms	2-Propenenitrile, 3-(dimethylamino)- ^{[2][3][6][7]}
Acrylonitrile, 3-(dimethylamino)- ^{[3][4]}	
NSC 127942 ^{[3][4]}	

Chemical Identifiers

Unique identifiers are essential for unambiguous identification of chemical substances in databases and regulatory documents.

Identifier	Value
CAS Registry Number	2407-68-3 ^{[1][3][5][6][7]}
35520-41-3 (for trans-isomer) ^{[2][8]}	
EC Number	219-305-7 ^[3]
Molecular Formula	C5H8N2 ^{[3][5][6]}
Molecular Weight	96.13 g/mol ^{[1][5][8]}
InChI Key	ZKKBIZXAEDFPNL-UHFFFAOYSA-N ^{[1][6]}
InChI Key (trans-isomer)	ZKKBIZXAEDFPNL-HWKANZROSA-N ^{[2][8]}

Stereoisomerism

It is important to note the existence of stereoisomers for this compound. The trans-isomer, specifically identified as **trans-3-(Dimethylamino)acrylonitrile**, has a distinct CAS Registry Number (35520-41-3).^{[2][8]} The IUPAC name often specifies the stereochemistry as (E)-3-(dimethylamino)prop-2-enenitrile.^[2]

Experimental Data and Protocols

As **3-(Dimethylamino)acrylonitrile** is primarily a chemical intermediate, detailed experimental protocols in the context of drug development (e.g., cell-based assays, animal models) are not applicable.^[1] The available technical data focuses on its chemical synthesis and reactivity.^[1] For instance, it is synthesized through condensation and addition reactions and serves as a versatile precursor for synthesizing heterocyclic compounds due to the nucleophilic nature of its dimethylamino group and the reactivity of the acrylonitrile moiety.^[1]

Visualization of Chemical Structure

Due to the nature of this topic, which is focused on the nomenclature of a chemical compound, there are no signaling pathways, experimental workflows, or logical relationships to visualize using Graphviz. A diagram of a biological pathway would be inappropriate for this subject.

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